

Essential Safety and Handling Information for Coelichelin

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Compound of Interest

Compound Name: *Coelichelin*

Cat. No.: *B1225944*

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Disclaimer: As of December 2025, a specific Safety Data Sheet (SDS) for **Coelichelin**, a tetrapeptide hydroxamate siderophore, is not publicly available.^[1] The following guidelines are based on general best practices for handling novel peptide compounds and chemicals with unknown toxicological properties. It is imperative that a comprehensive, site-specific risk assessment is conducted by qualified personnel before any handling, storage, or disposal of **Coelichelin**. Always consult with your institution's Environmental Health and Safety (EHS) department for guidance.

Coelichelin is a siderophore isolated from *Streptomyces coelicolor*, playing a role in iron acquisition for the bacterium.^[1] While its specific hazards are not well-documented, its function as a metal-chelating agent and its classification as a novel peptide necessitate cautious handling to minimize potential exposure to researchers, scientists, and drug development professionals.

Physicochemical Properties of Coelichelin

The following data for **Coelichelin** has been compiled from publicly available chemical databases.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₉ N ₇ O ₁₁	PubChem[1]
Molecular Weight	565.6 g/mol	PubChem[1]
IUPAC Name	(2S)-2-[[[(2R)-2-amino-5-[formyl(hydroxy)amino]pentanoyl]amino]-5-[[[(2R,3R)-2-[[[(2R)-2-amino-5-[formyl(hydroxy)amino]pentanoyl]amino]-3-hydroxybutanoyl]-hydroxyamino]pentanoic acid	PubChem[1]
Known Roles	Siderophore, Bacterial Metabolite	PubChem[1]

Recommended Personal Protective Equipment (PPE) and Handling Procedures

Given the absence of specific toxicological data, a conservative approach to PPE is required. The following recommendations are based on guidelines for handling potentially hazardous chemicals and novel peptides.[2][3]

Engineering Controls

- Fume Hood: All work involving solid (powder) **Coelichelin** or the creation of solutions should be performed in a certified chemical fume hood to prevent inhalation of aerosols or dust.
- Ventilation: Ensure the laboratory is well-ventilated.

Personal Protective Equipment (PPE)

- Hand Protection: Double-gloving with nitrile gloves is recommended.[3] Nitrile gloves offer good resistance to a range of chemicals. Ensure to change gloves immediately if they become contaminated.

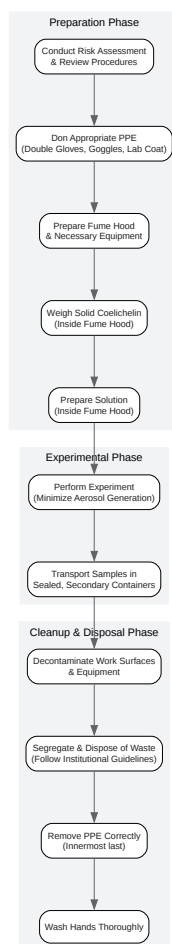
- **Eye and Face Protection:** Chemical safety goggles with side shields are mandatory.^[4] If there is a significant risk of splashes, a full-face shield should be worn in addition to goggles.
- **Body Protection:** A lab coat is required. For procedures with a higher risk of contamination, a disposable, low-permeability gown with long sleeves and tight-fitting cuffs is recommended.
- **Respiratory Protection:** If work cannot be conducted within a fume hood, or if there is a risk of generating dust or aerosols, a NIOSH-approved respirator (e.g., an N95 or higher) should be used.^[5]

Operational and Disposal Plan

A clear, step-by-step plan is crucial for minimizing risk during the entire lifecycle of **Coelichelin** in the laboratory.

Experimental Workflow and Safety

The following diagram outlines a general workflow for handling a novel chemical like **Coelichelin**, emphasizing safety at each step.



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Caption: General workflow for safely handling novel chemical compounds.

Step-by-Step Guidance

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store **Coelichelin** in a cool, dry, and well-ventilated area, away from incompatible materials. The storage container should be clearly labeled.
- Handling and Preparation:
 - Always handle **Coelichelin** within a chemical fume hood.

- To prevent creating dust, avoid grinding or crushing the solid material.
- When preparing solutions, add the solid slowly to the solvent to avoid splashing.
- Spill Management:
 - In case of a small spill, carefully clean the area using appropriate absorbent materials while wearing full PPE.
 - For larger spills, evacuate the area and contact your institution's EHS department immediately.
- Disposal Plan:
 - All waste contaminated with **Coelichelin** (e.g., gloves, pipette tips, absorbent pads) must be considered hazardous waste.
 - Dispose of all waste in clearly labeled, sealed containers according to your institution's and local regulations for chemical waste. Do not mix with general or biohazardous waste.

By adhering to these general safety principles and conducting a thorough risk assessment, researchers can handle **Coelichelin** and other novel compounds with a high degree of safety, ensuring the protection of both personnel and the research environment.

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